

# discovery of 3,6,19-Trihydroxy-23-oxo-12-ursen-28-oic acid

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## Compound of Interest

Compound Name: 3,6,19-Trihydroxy-23-oxo-12-ursen-28-oic acid

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An In-Depth Technical Guide on **3,6,19-Trihydroxy-23-oxo-12-ursen-28-oic acid**

## Introduction

**3,6,19-Trihydroxy-23-oxo-12-ursen-28-oic acid** is a naturally occurring pentacyclic triterpenoid of the ursane type.[1][2][3] First identified and isolated from the vines of *Uncaria rhynchophylla*, a plant with a long history of use in traditional medicine, this compound has garnered interest within the scientific community.[1][3] Its complex chemical structure, featuring multiple hydroxyl groups and a ketone function, suggests a potential for diverse biological activities. This technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals, providing detailed information on its physicochemical properties, experimental protocols for its isolation, and an overview of its potential biological activities and associated signaling pathways. While specific biological data for this exact compound is limited in publicly accessible literature, this guide draws upon data from closely related triterpenoids isolated from the same plant source to provide a foundational understanding for future research.

## Physicochemical Properties

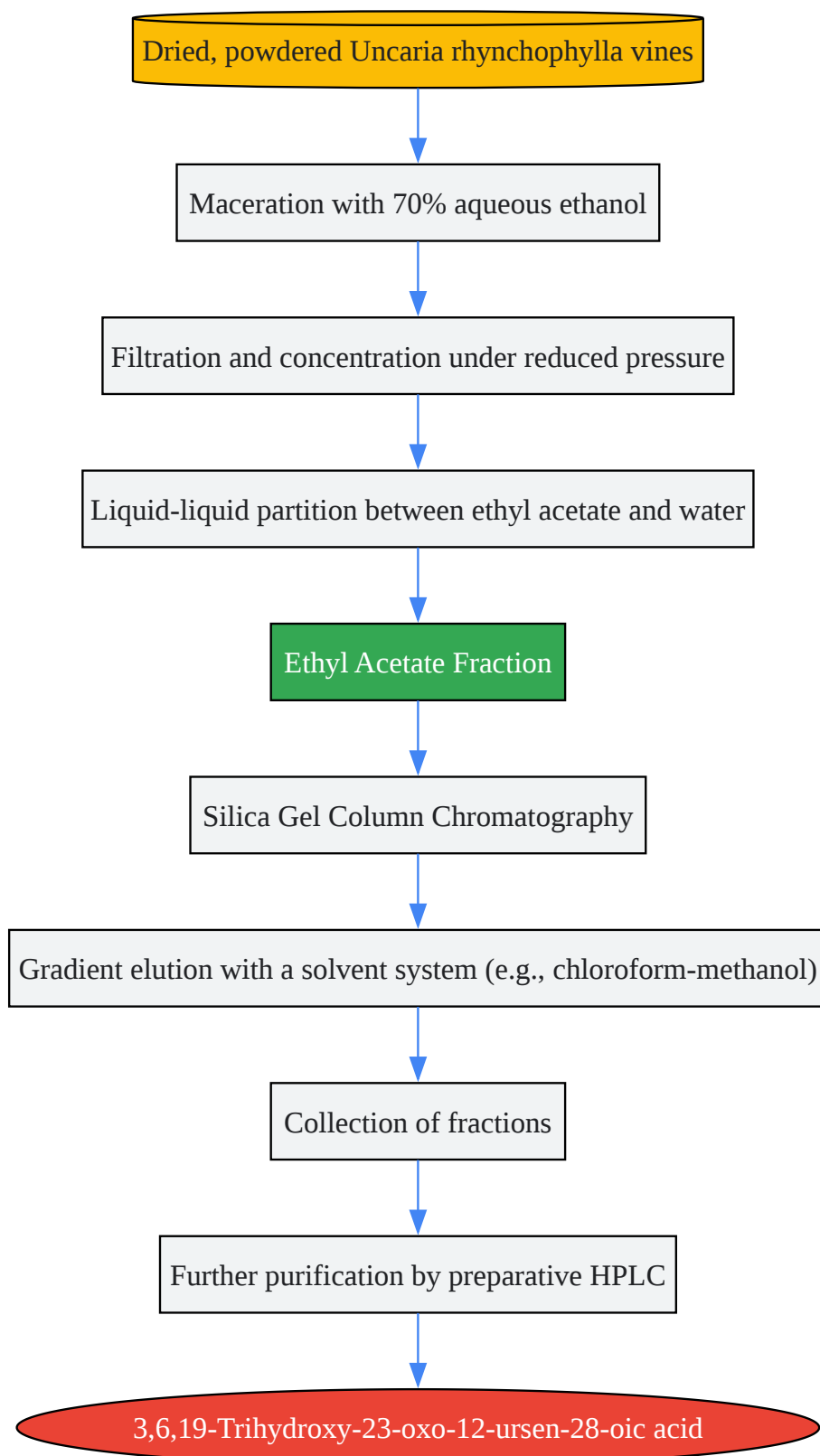
The fundamental physicochemical properties of **3,6,19-Trihydroxy-23-oxo-12-ursen-28-oic acid** are summarized in the table below. This information is critical for its handling, formulation, and analytical characterization.

| Property         | Value   | Source    |
|------------------|---|-----------|
| Chemical Formula | C <sub>30</sub> H <sub>46</sub> O <sub>6</sub>  | [1]       |
| Molecular Weight | 502.7 g/mol   | [1]       |
| CAS Number       | 131984-82-2   | [4][5][6] |
| Appearance       | White crystalline powder  | [2]       |
| Purity           | >98% (Commercially available)   | [5]       |
| Solubility       | Slightly soluble in water,<br>soluble in organic solvents<br>such as methanol and ethanol.<br>[2] | [2]       |

## Experimental Protocols

While a specific, detailed protocol for the isolation of **3,6,19-Trihydroxy-23-oxo-12-ursen-28-oic acid** is not readily available in primary literature, a robust methodology for the extraction and purification of structurally similar triterpenoids from *Uncaria rhynchophylla* has been published. The following protocol is adapted from a study on the isolation of 3 $\beta$ ,6 $\beta$ ,19 $\alpha$ -trihydroxyurs-12-en-28-oic acid and can be considered a valid starting point for the isolation of the target compound.

## Extraction and Isolation Workflow



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A generalized workflow for the isolation of triterpenoids from *Uncaria rhynchophylla*.

## Detailed Methodology

- **Plant Material Preparation:** The vines of *Uncaria rhynchophylla* are collected, dried, and ground into a fine powder.
- **Extraction:** The powdered plant material is subjected to exhaustive extraction with 70% aqueous ethanol at room temperature. The mixture is periodically agitated to ensure efficient extraction.
- **Filtration and Concentration:** The ethanolic extract is filtered to remove solid plant debris. The filtrate is then concentrated under reduced pressure using a rotary evaporator to yield a crude extract.
- **Solvent Partitioning:** The crude extract is suspended in water and partitioned successively with ethyl acetate. The ethyl acetate fraction, which is expected to contain the triterpenoids, is collected and concentrated.
- **Chromatographic Separation:** The ethyl acetate fraction is subjected to column chromatography on a silica gel stationary phase.
- **Gradient Elution:** The column is eluted with a gradient of increasing polarity, typically a mixture of chloroform and methanol. Fractions are collected at regular intervals.
- **Fraction Analysis:** The collected fractions are monitored by thin-layer chromatography (TLC) to identify those containing compounds with similar retention factors.
- **Final Purification:** Fractions containing the target compound are pooled and subjected to further purification using preparative high-performance liquid chromatography (HPLC) to yield the pure **3,6,19-Trihydroxy-23-oxo-12-ursen-28-oic acid**.
- **Structure Elucidation:** The structure of the isolated compound is confirmed using spectroscopic methods, including  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and mass spectrometry.

## Biological Activity and Signaling Pathways

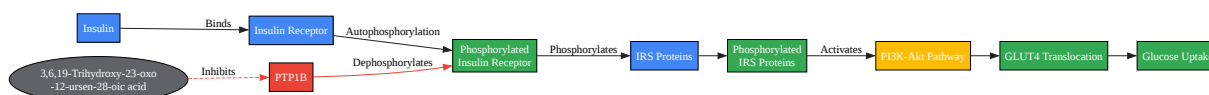
While specific biological studies on **3,6,19-Trihydroxy-23-oxo-12-ursen-28-oic acid** are not extensively reported, the known activities of closely related ursane-type triterpenoids from

Uncaria rhynchophylla and other plant sources provide strong indications of its potential therapeutic value.

## Protein Tyrosine Phosphatase 1B (PTP1B) Inhibition

A structurally similar compound, 3 $\beta$ ,6 $\beta$ ,19 $\alpha$ -trihydroxyurs-12-en-28-oic acid, isolated from Uncaria rhynchophylla, has demonstrated inhibitory activity against Protein Tyrosine Phosphatase 1B (PTP1B). PTP1B is a key negative regulator of the insulin and leptin signaling pathways. Its inhibition is a validated therapeutic target for type 2 diabetes and obesity.

The signaling pathway of PTP1B inhibition is as follows:



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The inhibitory effect of ursane-type triterpenoids on the PTP1B signaling pathway.

By inhibiting PTP1B, **3,6,19-Trihydroxy-23-oxo-12-ursen-28-oic acid** could potentially enhance insulin sensitivity and improve glucose metabolism, making it a candidate for further investigation in the context of metabolic diseases.

## Anticancer and Anti-inflammatory Potential

Ursane-type triterpenoids are widely reported to possess anticancer and anti-inflammatory properties.[2] These activities are often attributed to their ability to modulate various signaling pathways involved in cell proliferation, apoptosis, and inflammation. While specific studies on the "23-oxo" compound are needed, it is plausible that it shares these general characteristics with other members of its chemical class.

## Quantitative Data Summary

The following table summarizes the quantitative biological activity data for the closely related compound, 3 $\beta$ ,6 $\beta$ ,19 $\alpha$ -trihydroxyurs-12-en-28-oic acid, against PTP1B. This data provides a benchmark for the potential potency of **3,6,19-Trihydroxy-23-oxo-12-ursen-28-oic acid**.

| Compound   | Target | Assay             | IC <sub>50</sub> ( $\mu$ M) | K <sub>i</sub> ( $\mu$ M) | Inhibition Type |
|--|--------|-------------------|-----------------------------|---------------------------|-----------------|
| 3 $\beta$ ,6 $\beta$ ,19 $\alpha$ -trihydroxyurs-12-en-28-oic acid | PTP1B  | Enzyme Inhibition | 48.2                        | 15.6                      | Mixed-type      |

## Conclusion

**3,6,19-Trihydroxy-23-oxo-12-ursen-28-oic acid** represents an intriguing natural product with a chemical scaffold known to be associated with significant biological activities. While direct experimental data for this specific molecule is sparse, the information available for closely related ursane-type triterpenoids from *Uncaria rhynchophylla* provides a strong rationale for its further investigation. The detailed experimental protocols and the overview of potential signaling pathway interactions presented in this guide offer a solid foundation for researchers to explore the therapeutic potential of this compound in areas such as metabolic disorders and oncology. Future studies should focus on the definitive isolation and characterization of **3,6,19-Trihydroxy-23-oxo-12-ursen-28-oic acid**, followed by comprehensive in vitro and in vivo evaluations to elucidate its specific biological functions and mechanisms of action.

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## References

- 1. bocsci.com [bocsci.com]
- 2. chembk.com [chembk.com]
- 3. medchemexpress.com [medchemexpress.com]

- 4. 131984-82-2 | 3,6,19-Trihydroxy-23-oxo-12-ursen-28-oic acid [albtechnology.com]
- 5. realgenelabs.com [realgenelabs.com]
- 6. biocrick.com [biocrick.com]
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